

Protocol for Cephapirin Susceptibility Testing Using Disk Diffusion

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Compound of Interest

Compound Name: Cephapirin

Cat. No.: B13393267

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Cephapirin is a first-generation cephalosporin antibiotic effective against a range of Gram-positive and some Gram-negative bacteria. In veterinary medicine, it is frequently used to treat infections, particularly mastitis in dairy cattle. Accurate determination of bacterial susceptibility to Cephapirin is crucial for effective treatment and for monitoring the emergence of resistance. The disk diffusion method, also known as the Kirby-Bauer test, is a widely accepted and standardized method for in vitro susceptibility testing. This document provides a detailed protocol for performing Cephapirin susceptibility testing using the disk diffusion method, based on the guidelines from the Clinical and Laboratory Standards Institute (CLSI), specifically the VET01S document for veterinary pathogens.

Principle of the Disk Diffusion Method

The disk diffusion method involves placing a paper disk impregnated with a specific concentration of an antibiotic onto an agar plate that has been uniformly inoculated with a standardized suspension of the bacterium to be tested. During incubation, the antibiotic diffuses from the disk into the agar, creating a concentration gradient. If the bacterium is susceptible to the antibiotic, a zone of growth inhibition will appear around the disk. The diameter of this zone is inversely proportional to the minimum inhibitory concentration (MIC) of the antibiotic for that organism. By comparing the measured zone diameter to established

interpretive criteria, the organism can be categorized as susceptible, intermediate, or resistant to the antibiotic.

Materials and Reagents

- Cephapirin antimicrobial susceptibility test disks (30 µg)
- Mueller-Hinton Agar (MHA) plates (90 mm or 150 mm diameter)
- Sterile saline or Mueller-Hinton broth
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Bacterial isolates for testing
- Quality control (QC) strain: *Staphylococcus aureus* ATCC® 25923™
- Incubator (35 ± 2 °C)
- Calipers or a ruler for measuring zone diameters
- Vortex mixer
- Sterile loops and pipettes

Experimental Protocol

Inoculum Preparation

- From a pure, overnight culture of the test organism on a non-selective agar plate, select 3-5 well-isolated colonies of the same morphological type using a sterile loop.
- Transfer the colonies to a tube containing 4-5 mL of sterile saline or Mueller-Hinton broth.
- Vortex the tube to create a smooth, homogeneous suspension.

- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This can be done by visual comparison against the standard or by using a spectrophotometer. The final inoculum density should be approximately $1-2 \times 10^8$ CFU/mL.

Inoculation of Agar Plates

- Within 15 minutes of preparing the standardized inoculum, dip a sterile cotton swab into the suspension.
- Rotate the swab several times against the inner wall of the tube above the liquid level to remove excess inoculum.
- Streak the entire surface of a Mueller-Hinton agar plate evenly in three directions, rotating the plate approximately 60° between each streaking to ensure uniform growth.
- Allow the plate to dry for 3-5 minutes with the lid slightly ajar, but no longer than 15 minutes, before applying the antibiotic disks.

Application of Cephapirin Disks

- Using sterile forceps or a disk dispenser, aseptically place a 30 μ g Cephapirin disk onto the surface of the inoculated MHA plate.
- Gently press the disk down to ensure complete contact with the agar surface.
- If multiple antibiotic disks are being tested on the same plate, ensure they are spaced at least 24 mm apart from center to center to prevent overlapping of the inhibition zones.

Incubation

- Invert the plates and place them in an incubator at $35 \pm 2^\circ\text{C}$ within 15 minutes of disk application.
- Incubate the plates for 16-20 hours in ambient air.

Measurement and Interpretation of Results

- After the incubation period, examine the plates for a uniform lawn of bacterial growth.

- Measure the diameter of the zone of complete growth inhibition around the Cephapirin disk to the nearest millimeter (mm) using calipers or a ruler. The measurement should be taken from the underside of the plate.
- Interpret the results by comparing the measured zone diameter to the interpretive criteria provided in Table 1.

Data Presentation

Table 1: Interpretive Criteria for Cephapirin Disk Diffusion Testing against Staphylococcus spp. from Veterinary Sources

Disk Concentration	Zone Diameter (mm) - Susceptible (S)	Zone Diameter (mm) - Intermediate (I)	Zone Diameter (mm) - Resistant (R)
30 µg	≥ 19	16 - 18	≤ 15

Note: These breakpoints are based on CLSI guidelines for veterinary pathogens and are intended for the interpretation of susceptibility of Staphylococcus spp. to Cephapirin.

Quality Control

Quality Control Strain

Staphylococcus aureus ATCC® 25923™ should be used as the quality control (QC) strain for Cephapirin disk diffusion susceptibility testing.

QC Testing Procedure

The QC strain should be tested with each new batch of MHA plates and Cephapirin disks, and at least weekly as part of a routine quality assurance program. The procedure for testing the QC strain is the same as for the test isolates.

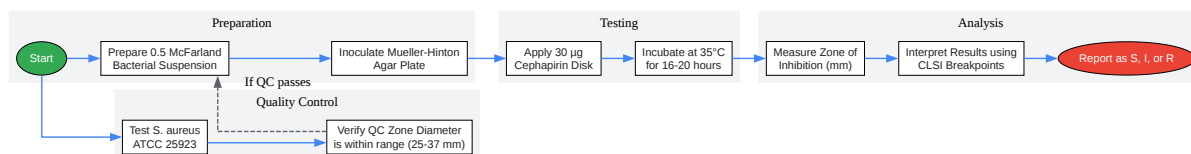
QC Data Interpretation

The zone of inhibition for the QC strain should be measured and recorded. The result must fall within the acceptable range specified in Table 2. If the QC result is outside the acceptable range, the test results for the clinical isolates are considered invalid, and an investigation into the source of the error must be conducted before re-testing.

Table 2: Quality Control Range for Cephapirin Disk Diffusion Testing using *Staphylococcus aureus* ATCC® 25923™

QC Strain	Disk Concentration	Acceptable Zone Diameter Range (mm)
<i>Staphylococcus aureus</i> ATCC® 25923™	30 µg	25 - 37

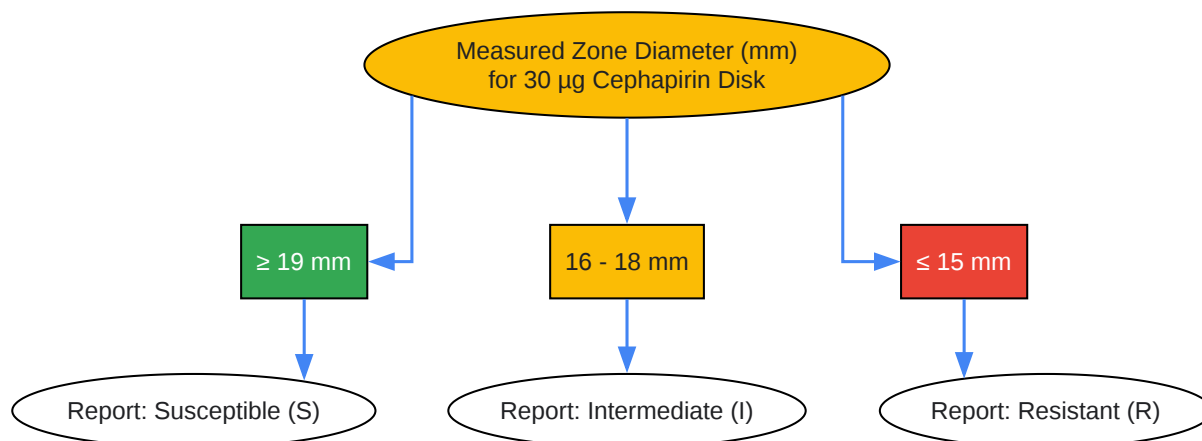
Visualization of Experimental Workflow



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Caption: Workflow for Cephapirin Disk Diffusion Susceptibility Testing.

Logical Relationship of Interpretation



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Caption: Interpretation logic for Cephapirin susceptibility based on zone diameter.

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